

Essential Safety and Operational Guide for 2-(4-Nitrophenyl)propanenitrile

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Compound of Interest

Compound Name: 2-(4-Nitrophenyl)propanenitrile

Cat. No.: B1304935

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Disclaimer: No specific Safety Data Sheet (SDS) for **2-(4-Nitrophenyl)propanenitrile** is readily available. The following information is compiled from data on structurally analogous compounds, such as p-Nitrophenylacetonitrile and other nitrile compounds. It is imperative to handle this chemical with extreme caution, assuming it possesses similar or greater hazards than its analogs.

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **2-(4-Nitrophenyl)propanenitrile**. It includes operational procedures and disposal plans to ensure safe laboratory practices.

Hazard Profile and Safety Precautions

2-(4-Nitrophenyl)propanenitrile is anticipated to be a hazardous substance. Based on analogous compounds, primary risks include acute toxicity if ingested, inhaled, or in contact with skin.[1] Skin and eye irritation are also likely.[2] A significant hazard associated with nitrile compounds is the potential for metabolism into cyanide in the body, which can lead to severe health effects, including headache, dizziness, weakness, unconsciousness, convulsions, coma, and potentially death.[2]

Personal Protective Equipment (PPE): A comprehensive PPE strategy is mandatory to minimize exposure.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene). Double-gloving is recommended.	Prevents dermal absorption, which is a significant route of exposure for nitrile compounds.
Eye Protection	Chemical splash goggles or a full-face shield.	Protects against accidental splashes that can cause serious eye irritation.
Skin and Body	A lab coat worn over full-length clothing. Consider a chemically resistant apron for larger quantities.	Minimizes skin contact with the substance.
Respiratory	Use in a certified chemical fume hood is mandatory. For situations where a fume hood is not available or in case of a spill, a NIOSH-approved respirator with organic vapor cartridges is necessary.	Prevents inhalation of dust or vapors, a primary route of toxic exposure.

Physical and Chemical Properties

The following table summarizes the known and extrapolated physical and chemical properties of **2-(4-Nitrophenyl)propanenitrile** and its close analog, p-Nitrophenylacetonitrile.

Property	Value	Notes
Molecular Formula	C ₉ H ₈ N ₂ O ₂	For 2-(4-Nitrophenyl)propanenitrile.[3]
Molecular Weight	176.17 g/mol	For 2-(4-Nitrophenyl)propanenitrile.[3]
Appearance	Cream-colored needles (expected)	Based on p-Nitrophenylacetoneitrile.[2]
Boiling Point	Not available	Data specific to 2-(4-Nitrophenyl)propanenitrile is not available.
Melting Point	Not available	Data specific to 2-(4-Nitrophenyl)propanenitrile is not available.
Solubility	Not available	Data specific to 2-(4-Nitrophenyl)propanenitrile is not available.

Operational Plan: Handling and Storage

Safe handling and storage are critical to preventing accidental exposure and ensuring laboratory safety.

Handling Protocol:

- **Preparation:** Before handling, ensure a certified chemical fume hood is operational. Have all necessary PPE readily available and inspected for integrity. An emergency eyewash station and safety shower must be accessible.
- **Weighing and Transfer:** Conduct all weighing and transfer operations within the fume hood to contain any dust or vapors. Use non-sparking tools.
- **Solution Preparation:** When dissolving the compound, add it slowly to the solvent to avoid splashing.

- Post-Handling: Thoroughly wash hands and any potentially contaminated skin with soap and water after handling, even if gloves were worn.

Storage Plan:

- Container: Store in a tightly sealed, clearly labeled container.
- Location: Keep in a cool, dry, and well-ventilated area.[\[1\]](#)
- Incompatibilities: Store away from strong oxidizing agents, strong acids, and strong bases.[\[1\]](#)

Emergency Procedures and First Aid

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. [1]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes. Seek immediate medical attention. [1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [4]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention. [1]

Spill and Disposal Plan

A clear plan for managing spills and disposing of waste is essential for environmental safety and regulatory compliance.

Spill Response:

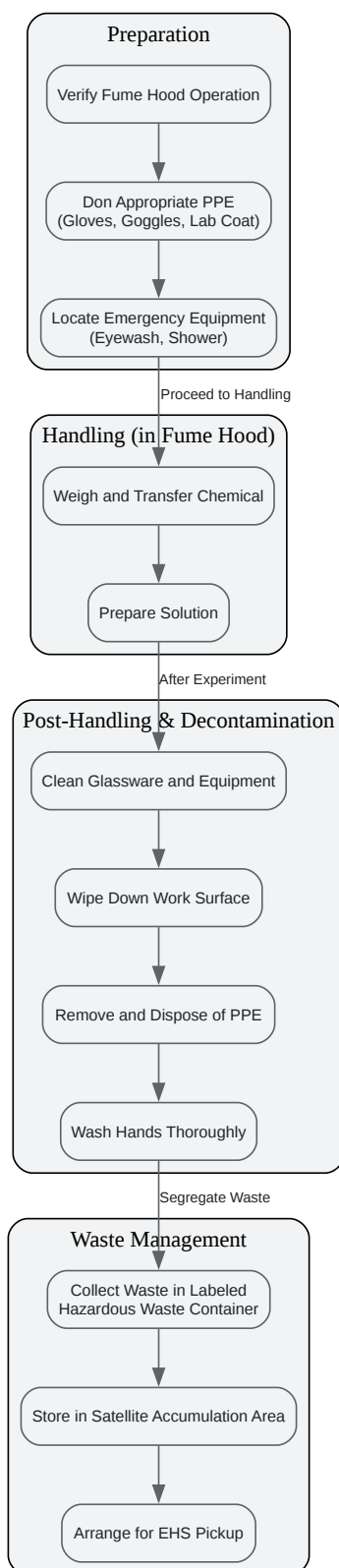
- **Evacuate:** Immediately evacuate the area and restrict access.
- **Ventilate:** Ensure the area is well-ventilated, preferably within a fume hood.
- **Contain:** For small spills, use an inert absorbent material (e.g., sand, vermiculite) to contain the substance.
- **Clean-up:** Carefully scoop the absorbed material into a designated hazardous waste container. Decontaminate the spill area with a suitable solvent, followed by soap and water.
- **PPE:** All personnel involved in the cleanup must wear appropriate PPE as outlined above.

Disposal Protocol:

- **Waste Collection:** Collect all waste containing **2-(4-Nitrophenyl)propanenitrile**, including contaminated consumables, in a clearly labeled, sealed, and chemically compatible hazardous waste container.
- **Labeling:** The waste container must be labeled as "Hazardous Waste" and include the full chemical name: "**2-(4-Nitrophenyl)propanenitrile**".
- **Storage:** Store the waste container in a designated satellite accumulation area, away from incompatible materials.
- **Disposal:** Arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor. Do not dispose of this chemical down the drain or in regular trash.^{[5][6]}

Visual Workflow for Safe Handling

The following diagram illustrates the standard operating procedure for handling **2-(4-Nitrophenyl)propanenitrile**, from initial preparation to final disposal.



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